

Carzenide (4-Sulfamoylbenzoic acid) Technical Overview

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

Get Quote

Carzenide is a benzenesulfonamide derivative that functions as a **strong, competitive inhibitor of Carbonic Anhydrase II (CAII)** [1]. It is also identified as the primary circulating metabolite of the drug Mafenide in plasma and is used in research concerning epilepsy and cervical cancer [1].

- **CAS No.:** 138-41-0 [1] [2]
- **Molecular Formula:** C₇H₇NO₄S [1] [2]
- **Molecular Weight:** 201.20 g/mol [1] [2]
- **SMILES:** O=C(O)C1=CC=C(S(=O)(N)=O)C=C1 [1] [2]

Key Physicochemical & Pharmacokinetic Data

The table below summarizes quantitative data crucial for planning your experiments, including solubility, druglikeness properties, and pharmacokinetic predictions [2].

Property Category	Parameter	Value / Prediction
Physicochemical Properties	Topological Polar Surface Area (TPSA)	105.84 Å ² [2]
	Number of Hydrogen Bond Donors	2 [2]
	Number of Hydrogen Bond Acceptors	5 [2]

Property Category	Parameter	Value / Prediction
Water Solubility	Consensus Log P (Lipophilicity)	0.22 [2]
	Log S (ESOL)	-1.61 [2]
	Solubility (ESOL)	4.92 mg/mL; 0.0244 mol/L [2]
	Solubility Class	Very soluble [2]
Pharmacokinetics	GI Absorption	High [2]
	BBB Permeant	No [2]
	P-gp Substrate	No [2]
	CYP Inhibitor (1A2, 2C9, 2C19, 2D6, 3A4)	No [2]
	Skin Permeation (Log Kp)	-7.17 cm/s [2]
Druglikeness	Lipinski's Rule	Yes; 0 violations [2]

Experimental Handling & Protocols

Reconstitution and Storage

- **Solubility:** **Carzenide** is soluble in DMSO. A typical stock solution concentration is **100 mg/mL** in DMSO [1].
- **Storage of Stock Solution:**
 - **-80°C:** 2 years
 - **-20°C:** 1 year [1]
- **Storage of Solid Form:**
 - **-20°C:** 3 years
 - **4°C:** 2 years [1]

In Vitro CAII Inhibition Assay

This is a core activity of **Carzenide**. While a specific protocol for **Carzenide** itself was not detailed, the methodology is standard for evaluating sulfonamide-based CA inhibitors [3] [4].

- **Principle:** The assay measures the inhibition of CO₂ hydration activity by CAII using a stopped-flow instrument [4].
- **Enzyme Preparation:** Purified human CAII (hCA II) is reconstituted in a suitable buffer.
- **Inhibitor Preparation:** Prepare a dilution series of **Carzenide** in assay buffer. Due to its solubility in DMSO, ensure the final concentration of DMSO in the assay is constant and low (e.g., ≤1%) to avoid solvent effects.
- **Assay Execution:** Pre-incubate the enzyme with the inhibitor for a set period. The reaction is initiated by rapidly mixing the enzyme-inhibitor solution with a CO₂-saturated buffer in the stopped-flow apparatus. The change in pH, often monitored with an indicator like phenol red, is measured kinetically.
- **Data Analysis:** The inhibition constant (K_i) is determined from the dose-dependent decrease in enzymatic activity. **Carzenide** has been shown to render a fluorescence signal negligible in HeLa cells at 100 μM, indicating potent cellular activity [1].

Frequently Asked Questions

Based on the available data, here are answers to potential technical questions.

Q1: What is the primary mechanism of action of Carzenide? **Carzenide** acts as a **strong competitive inhibitor of Carbonic Anhydrase II (CAII)** [1]. It binds to the active site of the enzyme, which contains a zinc ion, thereby inhibiting its catalytic activity in hydrating carbon dioxide [3] [4].

Q2: How should I store Carzenide to ensure its stability? For long-term stability:

- **Solid powder:** Store at **-20°C**, where it is stable for at least 3 years [1].
- **Stock solutions in DMSO:** Store at **-80°C** for up to 2 years or **-20°C** for 1 year. Always use newly opened, anhydrous DMSO to prepare stock solutions, as the compound is hygroscopic [1].

Q3: The solubility of my Carzenide solution seems low. What can I do? **Carzenide** has good solubility in DMSO (up to 100 mg/mL). If you encounter issues:

- Ensure you are using **fresh, dry DMSO**.
- **Brief sonication** can help dissolve the compound completely [1].

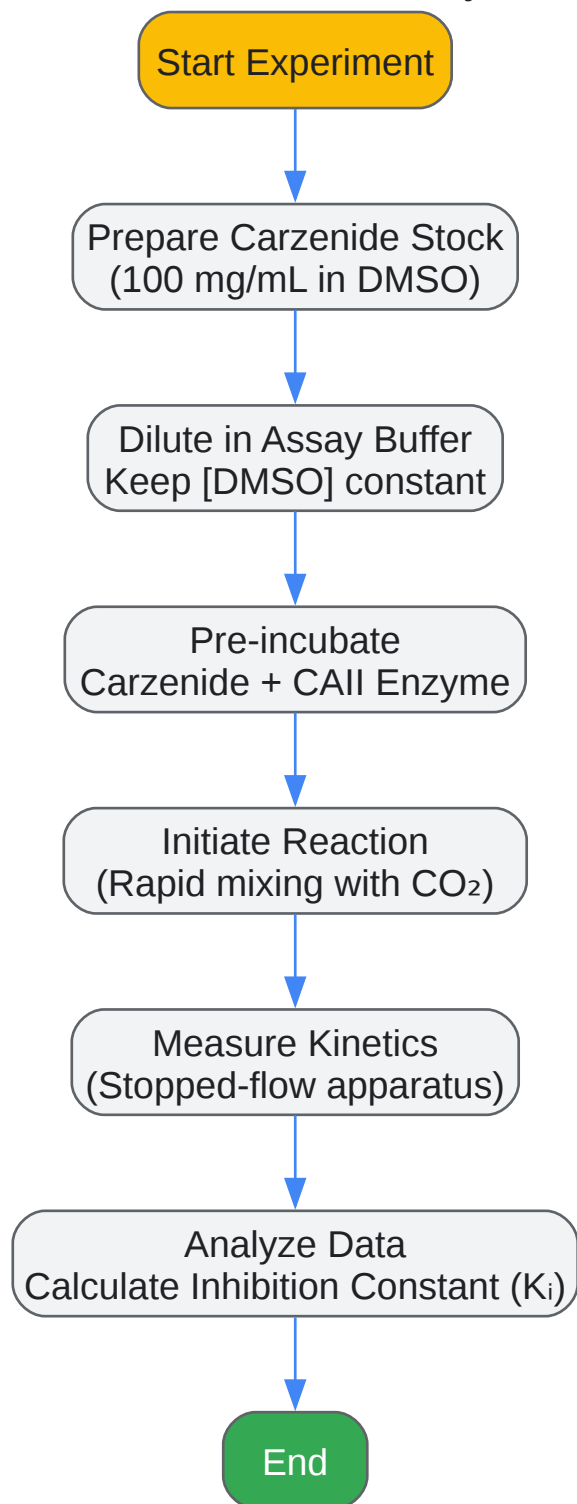
- The calculated water solubility is about 4.92 mg/mL, which is sufficient for many biological assays. For aqueous buffers, you may need to first prepare a DMSO stock and then dilute it, keeping the final DMSO concentration compatible with your experimental system [2].

Q4: Can Carzenide be used in cell-based assays? Yes. Research indicates that pretreatment with **100 μ M Carzenide for 2 hours** was effective in HeLa cells, significantly reducing a CA-associated fluorescence signal [1]. Always determine the optimal concentration and treatment time for your specific cell line and assay conditions.

Experimental Workflow & Mechanism of Action

The following diagram illustrates the logical workflow for a typical *in vitro* experiment to assess CAII inhibition, from compound preparation to data analysis.

Carzenide CAII Inhibition Assay Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Carzenide (4-Sulfamoylbenzoic acid) | CAII Inhibitor [medchemexpress.com]
2. 4-Sulfamoylbenzoic acid | Carzenide | Sulfamides [ambeed.com]
3. Synthetic Strategies and Computational Inhibition Activity ... [pmc.ncbi.nlm.nih.gov]
4. Benzylaminoethyureido-Tailed Benzenesulfonamides [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Carzenide (4-Sulfamoylbenzoic acid) Technical Overview]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b002764#carzenide-technical-troubleshooting>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com